

# Application Notes and Protocols for the Synthesis of Quetiapine Sulfone

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## Compound of Interest

Compound Name: Quetiapine Sulfone

Cat. No.: B124143

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## Introduction

Quetiapine is an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder. During its metabolism, Quetiapine undergoes oxidation to form various byproducts. One of these metabolites is **Quetiapine Sulfone**. The synthesis and characterization of such metabolites are crucial for ensuring the safety, efficacy, and quality of the pharmaceutical product. This document provides a detailed experimental protocol for the chemical synthesis of **Quetiapine Sulfone**, presents key analytical data, and visualizes the synthesis workflow.

## Data Presentation

The following table summarizes the key chemical data for **Quetiapine Sulfone**.

Parameter	Value	Reference
Analyte Name	Quetiapine Sulfone	[1]
CAS Number	329216-65-1	[1][2]
Molecular Formula	C21H25N3O4S	[1][2]
Molecular Weight	415.51 g/mol	
Accurate Mass	415.1566	
SMILES	OCCOCCN1CCN(CC1)C2=Nc3ccccc3S(=O)(=O)c4ccccc24	
InChI	InChI=1S/C21H25N3O4S/c25-14-16-28-15-13-23-9-11-24(12-10-23)21-17-5-1-3-7-19(17)29(26,27)20-8-4-2-6-18(20)22-21/h1-8,25H,9-16H2	
Synonyms	2-[2-[4-(11,11-dioxobenzo[b]benzothiazepin-6-yl)piperazin-1-yl]ethoxy]ethanol	

## Experimental Protocols

The synthesis of **Quetiapine Sulfone** involves the oxidation of the sulfur atom in the dibenzothiazepine ring of Quetiapine. The following protocol is based on established oxidation methods for Quetiapine and related compounds.

### Method: Oxidation with Hydrogen Peroxide and Sodium Tungstate Dihydrate

This method utilizes hydrogen peroxide as the oxidizing agent with sodium tungstate dihydrate as a catalyst to facilitate the oxidation of the sulfide to a sulfone.

Materials:

- Quetiapine hemifumarate
- Chloroform
- Deionized water
- 10% Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous sodium sulfate
- Methanol
- Sodium tungstate dihydrate
- Hydrogen peroxide (30-50%)
- Silica gel for column chromatography
- Eluent for chromatography (e.g., chloroform:methanol mixture)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Chromatography column
- Thin-layer chromatography (TLC) plates and chamber
- UV lamp for TLC visualization
- Standard laboratory glassware

Procedure:

- Preparation of Quetiapine Free Base:
  - To a solution of Quetiapine hemifumarate (e.g., 22 g, 25 mmol) in a mixture of chloroform (100 mL) and water (100 mL), add 10% NaHCO<sub>3</sub> solution until the pH of the aqueous layer is approximately 8.
  - Separate the organic layer, wash it twice with deionized water (2 x 100 mL), dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure at a temperature below 50°C to obtain Quetiapine free base.
- Oxidation Reaction:
  - Dissolve the obtained Quetiapine residue in methanol (200 mL).
  - Add a catalytic amount of sodium tungstate dihydrate to the solution.
  - To the reaction mixture, add an excess of hydrogen peroxide (e.g., 50%, 0.68 g, 10 mmol, this may need to be adjusted and optimized for sulfone formation) dropwise at ambient temperature.
  - Stir the reaction mass at ambient temperature. The reaction time may vary and should be monitored. For the related S-oxide, stirring for an extended period (e.g., 48 hours) has been reported.
  - Monitor the progress of the reaction by TLC using a suitable mobile phase (e.g., chloroform:methanol - 9:1).
- Workup and Purification:
  - Once the reaction is complete, concentrate the reaction mass under reduced pressure at a temperature below 50°C.
  - Partition the obtained residue between chloroform (100 mL) and water (100 mL).
  - Wash the organic layer with deionized water (100 mL), dry it over anhydrous sodium sulfate, and distill off the solvent.

- Purify the resulting residue using column chromatography on silica gel to isolate the **Quetiapine Sulfone**. The specific eluent system will need to be determined based on the polarity of the product.

Characterization:

The structure and purity of the synthesized **Quetiapine Sulfone** should be confirmed using various analytical techniques:

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show a characteristic strong S=O stretching band for the sulfone group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H and <sup>13</sup>C NMR spectra will show shifts in the signals of the aromatic and aliphatic regions compared to the starting material, Quetiapine.
- Mass Spectrometry (MS): The mass spectrum should display a molecular ion peak corresponding to the molecular weight of **Quetiapine Sulfone** (415.51 g/mol ).
- High-Performance Liquid Chromatography (HPLC): HPLC can be used to determine the purity of the synthesized compound.

## Mandatory Visualization

The following diagrams illustrate the experimental workflow and the chemical transformation for the synthesis of **Quetiapine Sulfone**.



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Caption: Experimental workflow for the synthesis of **Quetiapine Sulfone**.

Caption: Chemical transformation of Quetiapine to **Quetiapine Sulfone**.

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## References

- 1. Quetiapine Sulfone | CAS 329216-65-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Quetiapine | Simson Pharma Limited [[simsonpharma.com](https://www.simsonpharma.com)]
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